

N-(2-Bromoethyl)phthalimide safety data sheet (SDS) information

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: N-(2-Bromoethyl)phthalimide

Cat. No.: B046114

[Get Quote](#)

An In-depth Technical Guide to the Safety Data for **N-(2-Bromoethyl)phthalimide**

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety information for **N-(2-Bromoethyl)phthalimide** (CAS No: 574-98-1), compiled from various Safety Data Sheets (SDS). It is intended to provide researchers, scientists, and drug development professionals with the necessary data to handle this chemical safely.

Chemical Identification

N-(2-Bromoethyl)phthalimide is a chemical compound used primarily in laboratory research and as a pharmaceutical intermediate.^{[1][2]}

Identifier	Value
Chemical Name	N-(2-Bromoethyl)phthalimide[3][4][5]
Synonyms	2-(2-bromoethyl)-1H-isoindole-1,3-dione, 2-Phthalimidoethyl bromide, N-BROMOETHYLPHthalimide[6]
CAS Number	574-98-1[3][4][7][8]
EC Number	209-379-9[9]
Molecular Formula	C10H8BrNO2[1][4][7]
Molecular Weight	254.08 g/mol [2][4]

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **N-(2-Bromoethyl)phthalimide**.

Property	Value
Appearance	Off-white to beige powder or solid.[1][3][9]
Odor	Odorless.[3]
Melting Point	80-84 °C[1][3][7]
Boiling Point	~318-343 °C at 760 mmHg.[1][7][10]
Flash Point	~161 °C.[1][7]
Density	~1.6-1.7 g/cm ³ . [1][7]
Water Solubility	Insoluble.[1][3][7][10]
LogP (Octanol/Water)	2.53[7]

Hazard Identification and Classification

There is some inconsistency across different Safety Data Sheets regarding the GHS classification of this substance. While some sources state it is not considered hazardous under the 2012 OSHA Hazard Communication Standard[3], others classify it as an irritant.

Hazard Classification	Code	Description
GHS Hazard Statements	H315	Causes skin irritation.[8]
H317	May cause an allergic skin reaction.[8]	
H319	Causes serious eye irritation.[8]	
H335	May cause respiratory irritation.[4][11]	
Risk Phrases (Legacy)	R36/37/38	Irritating to eyes, respiratory system and skin.[1][7]
Safety Phrases (Legacy)	S24/25	Avoid contact with skin and eyes.[1][7]

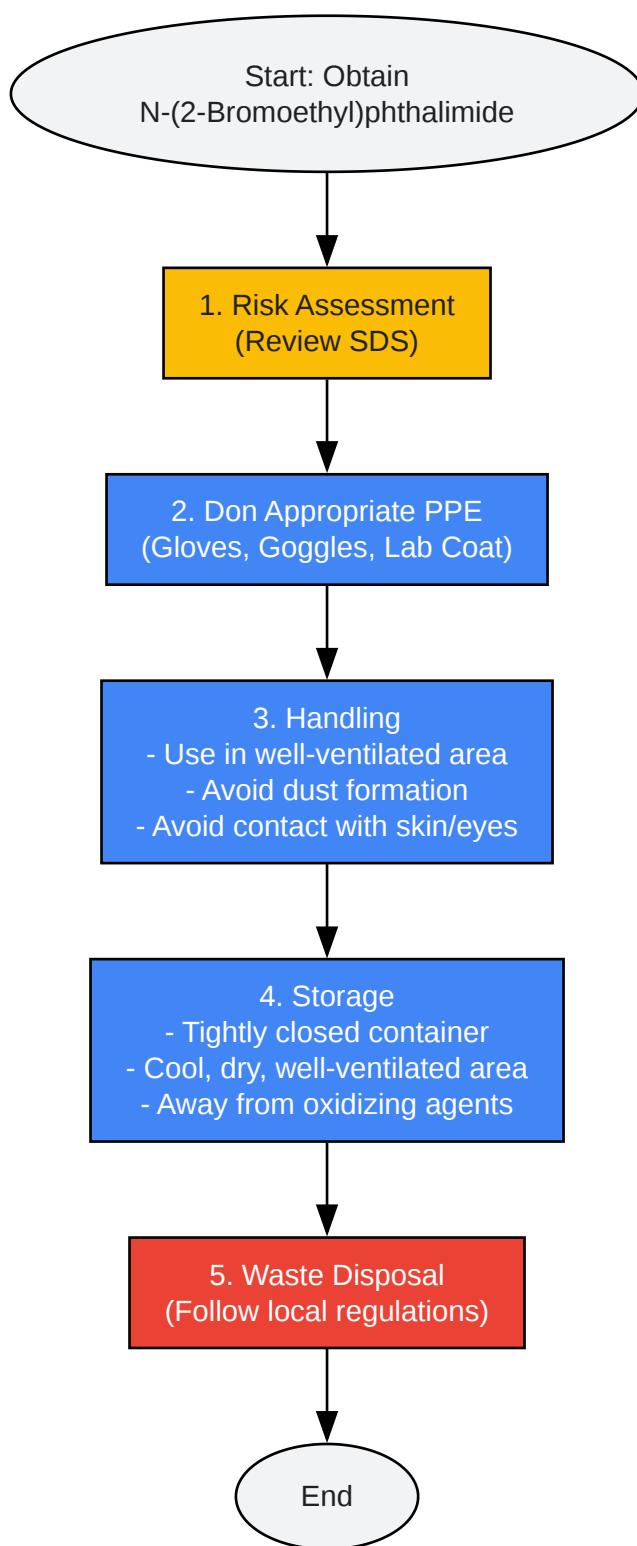
Note: The toxicological properties of this substance have not been fully investigated.[3][4][10]
No components of this product at levels greater than or equal to 0.1% are identified as probable, possible or confirmed human carcinogens by IARC.[4][9]

Experimental Protocols and Methodologies

The Safety Data Sheets reviewed for this guide do not contain detailed experimental protocols for the toxicological or physical hazard assessments. The classifications provided are based on standardized GHS criteria, but the specific methodologies (e.g., OECD test guidelines) are not detailed in the available documentation. The information below is derived from the handling and emergency procedure sections of the SDSs.

Safe Handling and Storage Workflow

The following diagram outlines the general workflow for safely handling and storing **N-(2-Bromoethyl)phthalimide**.

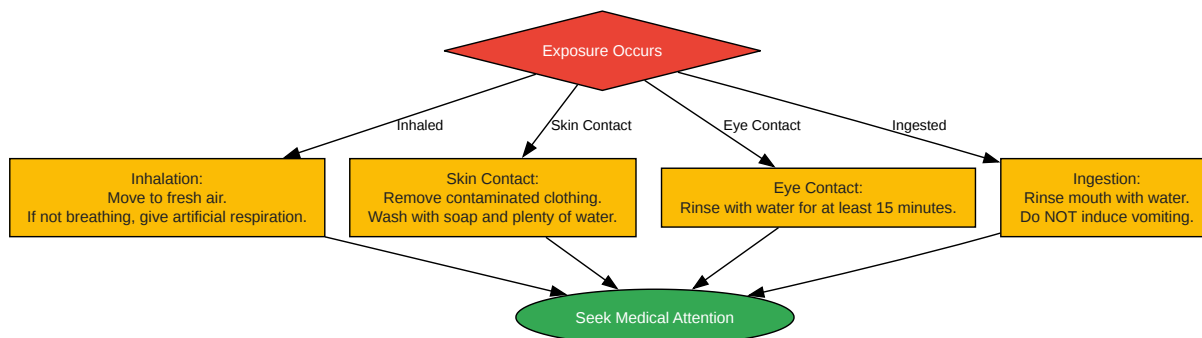


[Click to download full resolution via product page](#)

Workflow for Safe Handling and Storage.

First-Aid Response Protocol

This diagram illustrates the recommended first-aid measures in case of exposure.



[Click to download full resolution via product page](#)

First-Aid Measures for Exposure.

Personal Protective Equipment (PPE)

Appropriate PPE is critical to ensure safety when handling this compound.

Protection Type	Specification
Eye/Face Protection	Wear tightly fitting safety goggles or chemical safety glasses conforming to EN166 (EU) or NIOSH (US) standards.[3][6][10]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.[3][6][10] Gloves must be inspected before use and disposed of according to good laboratory practices.[4][9]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if ventilation is inadequate or dust is generated. A type N95 (US) or P1 (EU) particle respirator is recommended.[4][7][9]

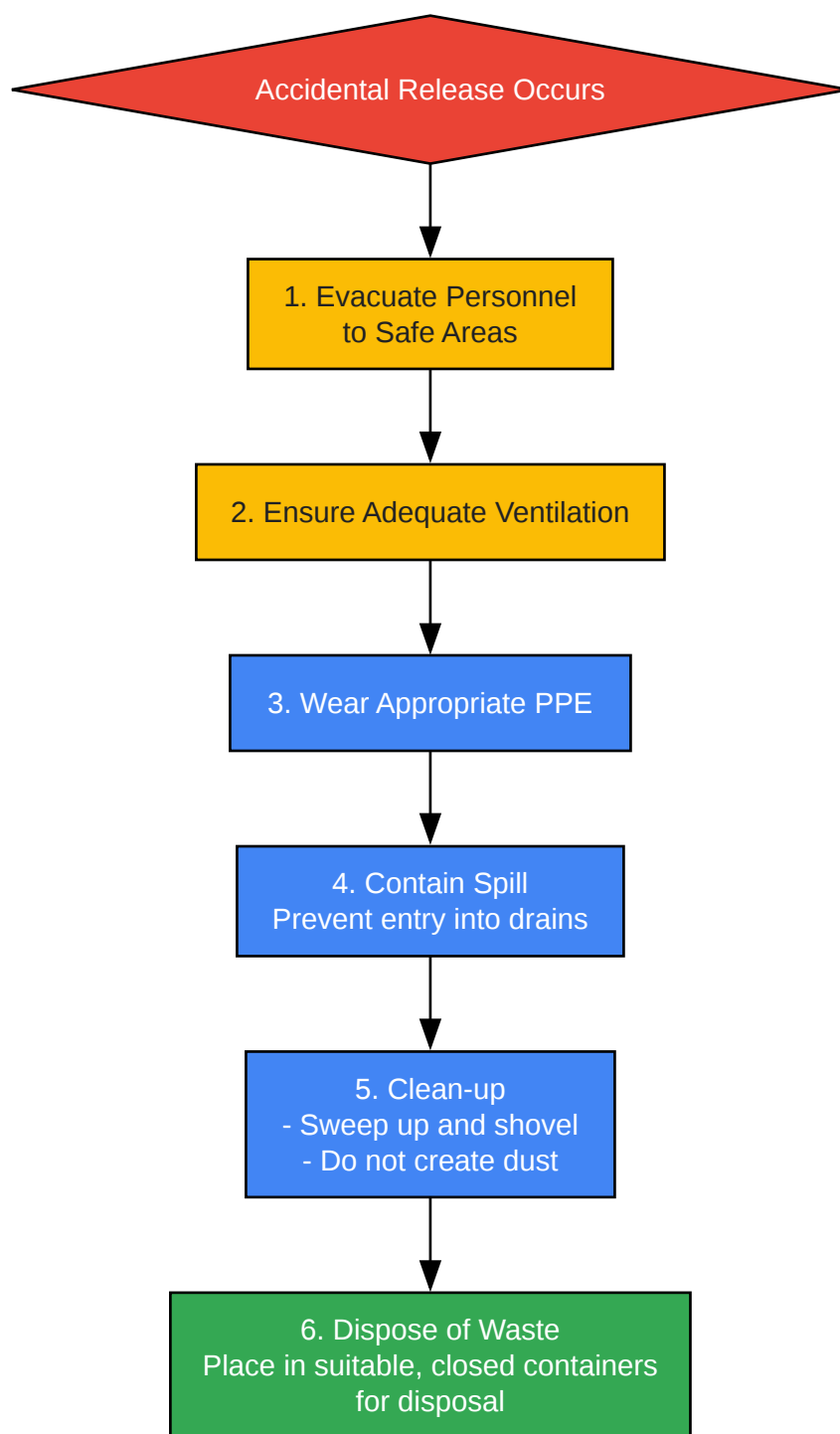
Fire-Fighting and Accidental Release Measures

Fire-Fighting

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, alcohol-resistant foam, or water spray.[4][6][9]
- Hazardous Combustion Products: May produce carbon oxides (CO, CO₂), nitrogen oxides (NO_x), and hydrogen bromide gas.[3][4][9]
- Protective Actions: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[3][4][6][9]

Accidental Release Measures Workflow

The following diagram outlines the steps to be taken in the event of a spill.



[Click to download full resolution via product page](#)

Accidental Release Response Workflow.

Stability and Reactivity

- Reactivity: No specific reactivity data is available.[6]

- Chemical Stability: The substance is stable under recommended storage conditions.[3][9]
- Conditions to Avoid: Incompatible products and formation of dust.[3][4]
- Incompatible Materials: Strong oxidizing agents.[3]
- Hazardous Decomposition Products: Under fire conditions, may decompose to form carbon oxides, nitrogen oxides, and hydrogen bromide gas.[3][4][9]

Toxicological and Ecological Information

- Acute Toxicity: No quantitative data is available; the toxicological properties have not been fully investigated.[3][10] It may cause irritation to the digestive tract if ingested and to the respiratory tract if inhaled.[10]
- Carcinogenicity: Not classified as a carcinogen by IARC.[4][9]
- Ecological Toxicity: No data is available on the toxicity to fish, daphnia, or other aquatic invertebrates.[6] It is advised to prevent the chemical from entering drains.[4][6][9] Due to its low water solubility, it is not likely to be mobile in the environment.[3]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

1. chembk.com [chembk.com]
2. capotchem.cn [capotchem.cn]
3. fishersci.com [fishersci.com]
4. capotchem.com [capotchem.com]
5. fishersci.com [fishersci.com]
6. echemi.com [echemi.com]
7. N-(2-Bromoethyl)phthalimide | CAS#:574-98-1 | Chemsrce [chemsrc.com]

- 8. hpc-standards.us [hpc-standards.us]
- 9. chemicalbook.com [chemicalbook.com]
- 10. N-(2-Bromoethyl)phthalimide(574-98-1)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 11. N-Bromophthalimide | C₈H₄BrNO₂ | CID 75542 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [N-(2-Bromoethyl)phthalimide safety data sheet (SDS) information]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b046114#n-2-bromoethyl-phthalimide-safety-data-sheet-sds-information>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com